

Solubility of Disperse Red 50 in organic solvents

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Compound of Interest

Compound Name: Disperse red 50

Cat. No.: B1585171

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An In-depth Technical Guide to the Solubility of **Disperse Red 50** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of C.I. **Disperse Red 50**, a synthetic dye utilized in the textile and plastics industries. While specific quantitative solubility data in organic solvents is not extensively documented in publicly available literature, this guide furnishes detailed experimental protocols for its determination, enabling researchers to generate precise and reliable data.

Introduction to Disperse Red 50

Disperse Red 50 is an azo dye characterized by its low solubility in water.^[1] Its chemical structure lends it an affinity for hydrophobic materials, making it suitable for dyeing synthetic fibers like polyester.^[2] Understanding its solubility in organic solvents is crucial for various applications, including the development of new dyeing methods, ink formulations, and for toxicological and environmental studies.

Chemical Properties:

- Molecular Formula: $C_{17}H_{16}ClN_5O_2$ ^[3]
- Molecular Weight: 357.79 g/mol ^[3]
- Appearance: Purple powder^[3]

- CAS Number: 12223-35-7 / 40880-51-1[3]

Qualitative Solubility

Based on available data, the qualitative solubility of **Disperse Red 50** in various solvents is summarized below. It is important to note that "soluble" and "insoluble" are relative terms and do not provide the quantitative information necessary for many research applications.

Solvent Class	Specific Solvents	Qualitative Solubility
Ketones	Acetone	Soluble[3]
Alcohols	Ethanol, Methanol	Soluble[3]
Water	Insoluble[3]	

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **Disperse Red 50** in various organic solvents at different temperatures is not readily available. The following table is provided as a template for researchers to populate with their own experimentally determined data.

Solvent	Temperature (°C)	Solubility (g/L)	Method
Acetone	25	Data not available	Gravimetric/Spectrophotometric
Acetone	40	Data not available	Gravimetric/Spectrophotometric
Ethanol	25	Data not available	Gravimetric/Spectrophotometric
Ethanol	40	Data not available	Gravimetric/Spectrophotometric
Methanol	25	Data not available	Gravimetric/Spectrophotometric
Methanol	40	Data not available	Gravimetric/Spectrophotometric
Isopropanol	25	Data not available	Gravimetric/Spectrophotometric
Isopropanol	40	Data not available	Gravimetric/Spectrophotometric

Experimental Protocols for Solubility Determination

To obtain quantitative solubility data, the following experimental protocols are recommended. These methods are based on established techniques for determining the solubility of dyes and other chemical compounds.

Gravimetric Method

The gravimetric method is a reliable technique for determining the saturation solubility of a compound in a given solvent.^{[4][5]}

Objective: To determine the saturation solubility of **Disperse Red 50** in an organic solvent at a specified temperature.

Materials:

- **Disperse Red 50**
- Selected organic solvent (e.g., acetone, ethanol)
- Analytical balance
- Thermostatic shaker or water bath
- Vials with screw caps
- Syringes and syringe filters (0.45 μm)
- Volumetric flasks
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Red 50** to several vials.
 - Accurately add a known volume of the organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. A preliminary study to determine the time to reach equilibrium is recommended.
- Sample Collection and Filtration:

- Allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately attach a 0.45 µm syringe filter and dispense the clear, saturated solution into a pre-weighed, clean, and dry volumetric flask.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Place the volumetric flask in a drying oven at a temperature sufficient to evaporate the solvent without degrading the dye. A vacuum oven is recommended to lower the evaporation temperature.
 - Once all the solvent has evaporated, cool the flask to room temperature in a desiccator.
 - Weigh the flask containing the dried dye residue on an analytical balance.
 - Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Disperse Red 50** by subtracting the initial weight of the empty flask from the final constant weight.
 - The solubility (S) can be expressed in grams per liter (g/L) using the following formula: $S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$

UV-Vis Spectrophotometric Method

This method is suitable for colored compounds like **Disperse Red 50** and can be faster than the gravimetric method, especially when a calibration curve is established.^[6]

Objective: To determine the solubility of **Disperse Red 50** in an organic solvent using UV-Vis spectrophotometry.

Materials:

- **Disperse Red 50**
- Selected organic solvent
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatic shaker or water bath
- Syringes and syringe filters (0.45 μm)

Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **Disperse Red 50** of known concentration in the chosen solvent.
 - Prepare a series of standard solutions of decreasing concentrations by diluting the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Disperse Red 50** in that solvent.
 - Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.
- Preparation of Saturated Solution and Equilibration:
 - Follow steps 1 and 2 from the Gravimetric Method.
- Sample Collection and Dilution:

- Follow step 3 from the Gravimetric Method, dispensing the filtered saturated solution into a volumetric flask.
- Dilute the saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve. Record the dilution factor.
- Spectrophotometric Measurement:
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the linear regression equation from the calibration curve to calculate the concentration of the diluted solution.
 - Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution, which represents the solubility.

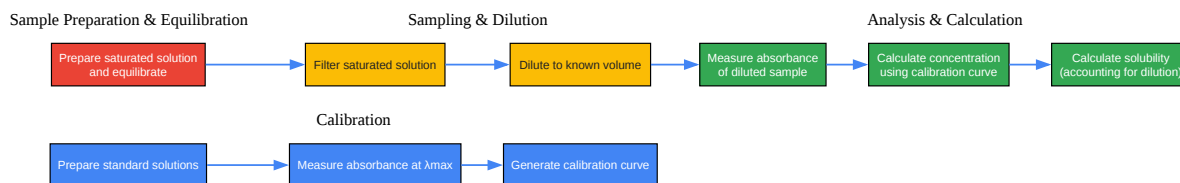
Visualizations

The following diagrams illustrate the experimental workflows for determining the solubility of **Disperse Red 50**.



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Caption: Workflow for the Gravimetric Method.



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